

Technical Guide: Dimethenamid ESA-d6 for Research Applications

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Compound of Interest

Compound Name: Dimethenamid ESA-d6

Cat. No.: B12401527

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This technical guide provides an in-depth overview of **Dimethenamid ESA-d6**, a deuterated metabolite of the herbicide Dimethenamid. This document outlines its commercial availability, physicochemical properties, and its primary application as an internal standard in analytical chemistry. Detailed experimental protocols and a visualization of the metabolic pathway of its parent compound are also provided to support its use in research settings.

Commercial Availability and Supplier Information

Dimethenamid ESA-d6 is commercially available as a research chemical. One known supplier is MedChemExpress (MCE), which provides this compound for laboratory use.^{[1][2][3][4]} It is typically supplied in solid form and should be stored as per the conditions specified in the Certificate of Analysis (CoA), generally at room temperature for short-term storage in the continental US, with other locations potentially varying.^[1] For long-term storage, it is recommended to follow the specific conditions outlined in the supplier's documentation.

Physicochemical and Quantitative Data

Dimethenamid ESA-d6 is the deuterium-labeled form of Dimethenamid ethanesulfonic acid (ESA), a major metabolite of the herbicide Dimethenamid. The deuteration makes it an ideal internal standard for quantitative analysis by methods such as Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS).

The following table summarizes the available quantitative data for **Dimethenamid ESA-d6**. Researchers should always refer to the lot-specific Certificate of Analysis provided by the supplier for the most accurate and up-to-date information.

Parameter	Value	Source
Chemical Name	Dimethenamid ethanesulfonic acid-d6	MedChemExpress
Molecular Formula	C ₁₂ H ₁₃ D ₆ NO ₅ S ₂	MedChemExpress
Molecular Weight	327.45 g/mol	MedChemExpress
Purity	>98% (Typical, refer to lot-specific CoA)	MedChemExpress
Isotopic Enrichment	(Typically >99% for deuterated compounds, refer to lot-specific CoA)	
Appearance	Solid (Typical, refer to lot-specific CoA)	
Solubility	(Refer to supplier's technical data sheet)	
Storage	Room temperature (short-term); refer to CoA for long-term storage	

Application as an Internal Standard: Experimental Protocol

Dimethenamid ESA-d6 is primarily used as an internal standard in analytical methods to ensure the accuracy and precision of the quantification of Dimethenamid and its metabolites in various matrices, such as soil and water. The following is a generalized experimental protocol for its use in a water sample analysis by GC-MS, adapted from established environmental testing methodologies.

Materials and Reagents

- **Dimethenamid ESA-d6** (Internal Standard)
- Certified reference standard of Dimethenamid
- Methanol (HPLC grade)
- Ethyl acetate (HPLC grade)
- Deionized water
- Solid-phase extraction (SPE) cartridges (e.g., C18)
- Nitrogen gas for evaporation
- GC-MS system with a suitable capillary column

Standard Preparation

- **Internal Standard Stock Solution:** Prepare a stock solution of **Dimethenamid ESA-d6** in methanol at a concentration of 100 µg/mL.
- **Calibration Standards:** Prepare a series of calibration standards by spiking known concentrations of the Dimethenamid reference standard into deionized water. Add a constant, known amount of the **Dimethenamid ESA-d6** internal standard stock solution to each calibration standard.

Sample Preparation and Extraction

- **Spiking:** To a known volume of the water sample (e.g., 200 mL), add a precise volume of the **Dimethenamid ESA-d6** internal standard stock solution.
- **Solid-Phase Extraction (SPE):**
 - Condition the SPE cartridge according to the manufacturer's instructions.
 - Load the spiked water sample onto the cartridge.

- Wash the cartridge to remove interfering substances.
- Elute the analytes (Dimethenamid and **Dimethenamid ESA-d6**) from the cartridge using an appropriate solvent, such as ethyl acetate.
- Concentration: Evaporate the eluate to a small volume (e.g., 1 mL) under a gentle stream of nitrogen.

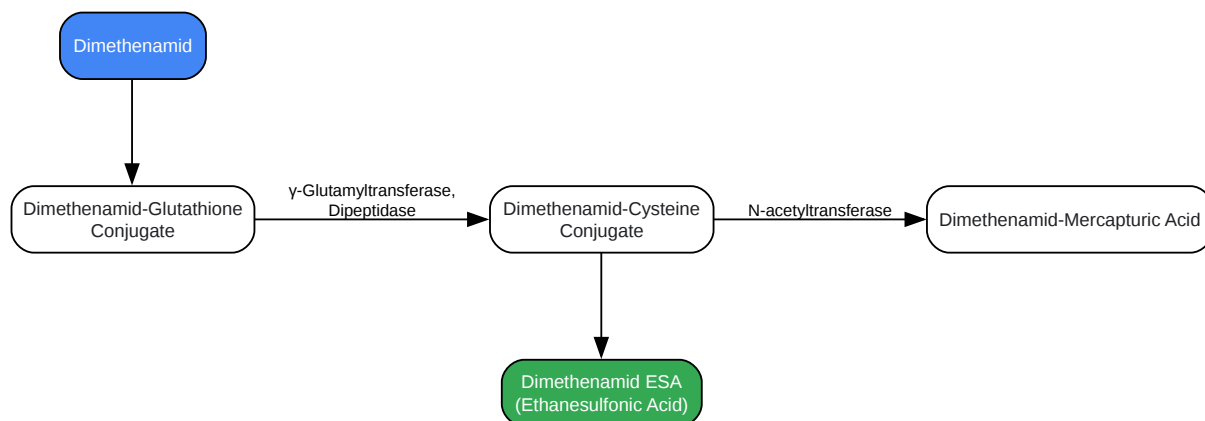
GC-MS Analysis

- Injection: Inject an aliquot of the concentrated extract into the GC-MS system.
- Separation and Detection: The GC will separate Dimethenamid and **Dimethenamid ESA-d6** based on their retention times. The mass spectrometer will detect the characteristic ions for each compound.
- Quantification: The concentration of Dimethenamid in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Metabolic Pathway of Dimethenamid

Dimethenamid undergoes extensive metabolism in plants and animals. The primary pathway involves conjugation with glutathione (GSH), a key detoxification process in living organisms. This initial conjugation is followed by a series of enzymatic reactions that ultimately lead to the formation of various metabolites, including the ethanesulfonic acid (ESA) derivative.

The following diagram illustrates the generalized metabolic pathway of Dimethenamid leading to the formation of the ESA metabolite.

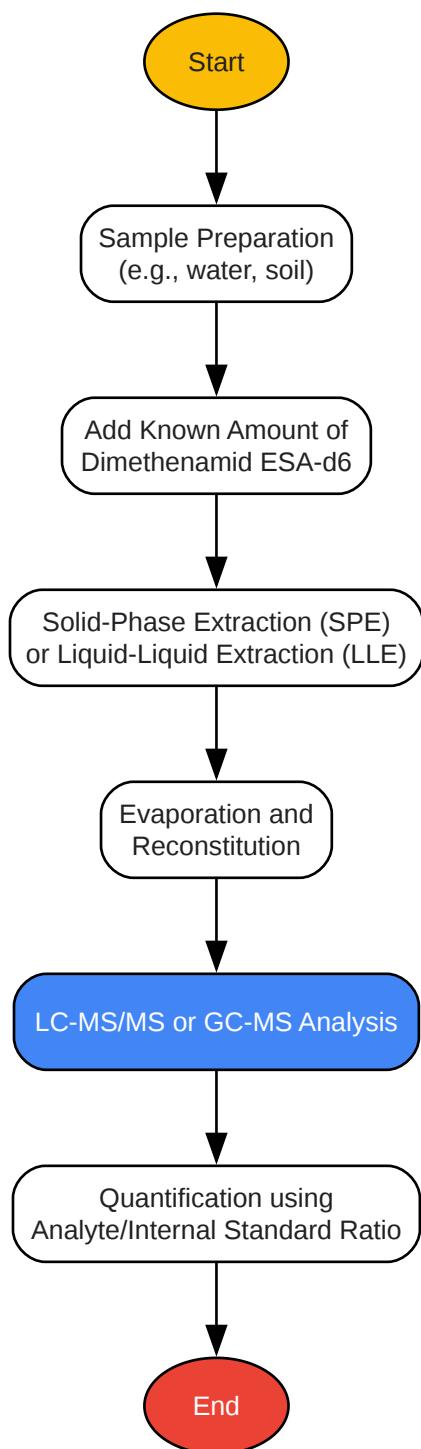


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Caption: Metabolic pathway of Dimethenamid via glutathione conjugation.

Experimental Workflow Visualization

The following diagram outlines the general workflow for the quantitative analysis of an analyte using a deuterated internal standard like **Dimethenamid ESA-d6**.



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Caption: General workflow for analysis with an internal standard.

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